properties of rhodamine-class fluorescent dyes

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Compound of Interest

Compound Name:	*1,4-Dichloro 6-carboxytetramethylrhodamine*
CAS No.:	*407581-83-3*
Cat. No.:	*B613777*

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Technical Whitepaper: Rhodamine-Class Fluorescents Sub-Title:Mechanistic Architecture, Photophysical Optimization, and Experimental Protocols for Advanced Bioimaging

Executive Summary

Despite the proliferation of synthetic fluorophores, rhodamine derivatives remain the cornerstone of small-molecule bioimaging. Their enduring dominance is not accidental but structural: the xanthene core offers a unique combination of high quantum yield, photostability, and a tunable "spirocyclization" mechanism that enables modern super-resolution techniques (STED, SMLM). This guide provides a technical deep-dive into the rhodamine family, moving from orbital mechanics to benchtop protocols, designed for researchers requiring high-fidelity labeling strategies.

Chemical Architecture & Photophysics

The fluorescence of rhodamine dyes arises from the xanthene tricyclic core. Unlike fluorescein, which is pH-sensitive near physiological levels (pKa ~6.4), rhodamines are generally pH-insensitive due to the substitution of oxygen with nitrogen atoms (amino groups) at the 3 and 6 positions.

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The Spirocyclization Equilibrium (The "On-Off" Switch)

The most critical feature for modern imaging—particularly single-molecule localization microscopy (SMLM)—is the equilibrium between two isomeric forms:

- Spiro-Lactone (OFF): A colorless, non-fluorescent, hydrophobic form. This state facilitates cell permeability.[1][2][3]
- Zwitterion (ON): A highly fluorescent, colored, open form.

This equilibrium (

) determines the dye's fluorogenicity.

- High

  (Open favored): Bright, standard labeling (e.g., TMR, Rhodamine B).

- Low

  (Closed favored): Cell-permeable, fluorogenic. The dye turns "ON" only when the equilibrium shifts upon binding to a target (e.g., SiR-actin, Janelia Fluor dyes).

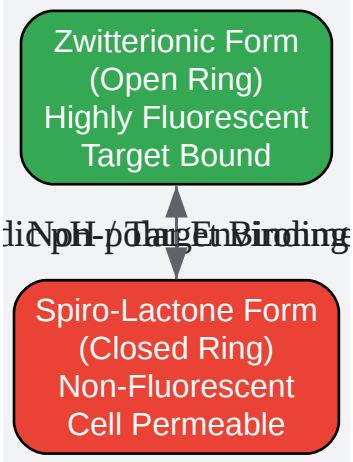

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Figure 1: The dynamic equilibrium between the non-fluorescent spiro-lactone and the fluorescent zwitterion. Modifications to the xanthene core (e.g., azetidine rings in Janelia Fluor dyes) tune this equilibrium.

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The Rhodamine Family Tree: Comparative Analysis

Quantifiable photophysical properties are essential for panel design. The following table synthesizes data for standard and next-generation rhodamines.

Table 1: Photophysical Properties of Key Rhodamine Derivatives

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Dye Variant	Ex/Em Max (nm)	Extinction Coeff.[1][3] ( )	Quantum Yield ( )	Key Characteristic	Application
Rhodamine 6G	530 / 550	116,000	0.95 (EtOH)	Extremely bright; high photostability.	Laser dye, flow cytometry standards.[1][4]
Rhodamine B	545 / 567	106,000	0.30 - 0.70	Temperature sensitive fluorescence.	Mitochondria, fluid dynamics.
TAMRA (TMR)	555 / 580	90,000	0.30 - 0.60	Standard FRET acceptor; robust.	Antibody conjugation, DNA sequencing.
Texas Red	595 / 615	85,000	~0.90	Red-shifted sulfonyl chloride derivative.	IHC, Flow Cytometry (distinct from FITC).
Janelia Fluor 549	549 / 571	101,000	0.88	Azetidine-substituted; high brightness.	Live-cell STED, dSTORM, HaloTag.[1][3]
SiR (Silicon Rhodamine)	652 / 674	100,000	0.39	Far-red; Si-substituted xanthene core.	Live-cell Super-resolution (STED).[1][2][3][5]

Note: Values for

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and

are solvent-dependent (typically measured in Ethanol or Methanol). [1, 2, 3]

Functionalization & Bioconjugation

To utilize rhodamines for specific targeting, they must be chemically modified with reactive handles. The most robust chemistry for protein labeling involves N-hydroxysuccinimide (NHS) esters.[6]

Mechanism of Action

NHS esters react with primary amines (

) on Lysine residues and the N-terminus of proteins to form a stable amide bond.[6] This reaction competes with hydrolysis (reaction with water), making pH control critical.

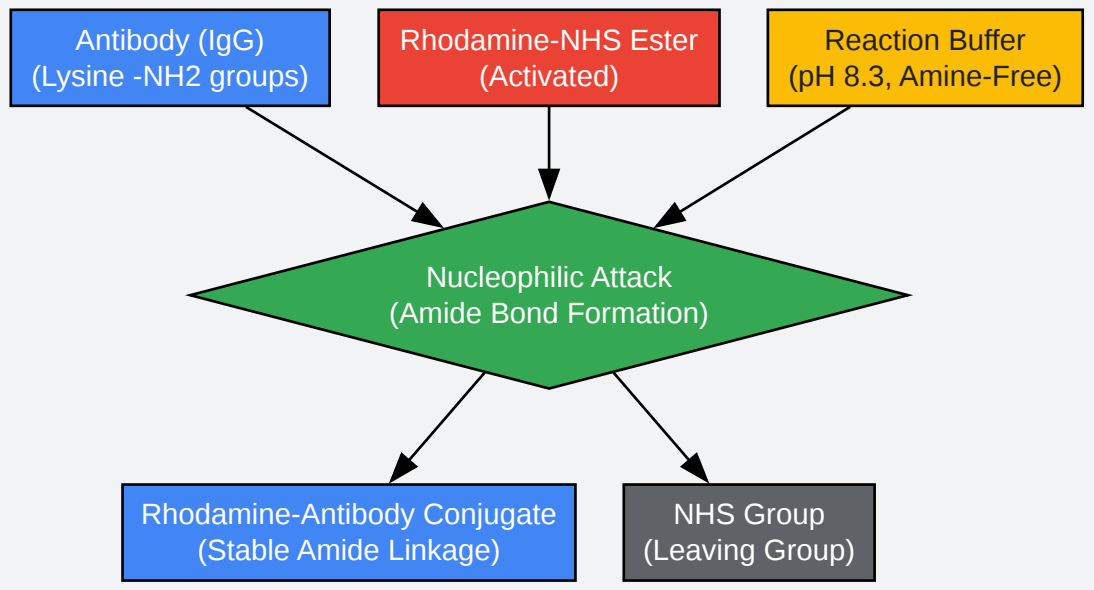

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Figure 2: Workflow for NHS-ester mediated antibody conjugation.[6] The reaction requires a slightly basic, amine-free environment.

Advanced Applications: Super-Resolution & Sensing[1]

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Mitochondrial Potential Sensing (Rhodamine 123)

Rhodamine 123 is cationic.[4] Per the Nernst equation, it accumulates in the mitochondrial matrix driven by the negative membrane potential (

). It is not fixed; if the potential collapses (e.g., apoptosis), the dye leaks out, providing a real-time readout of cell health. [4]

STED Nanoscopy (Silicon Rhodamine - SiR)

Silicon Rhodamines (SiR) replace the bridging oxygen with a dimethylsilicon group. This induces a bathochromic (red) shift into the near-infrared window (~650-670 nm), reducing phototoxicity. Crucially, SiR dyes exist predominantly in the spiro-lactone form in solution (low background) but switch to the zwitterion form upon binding to a protein tag (HaloTag/SNAP-tag) or cytoskeleton (SiR-Tubulin/Actin). This "fluorogenic" property eliminates the need for washing steps in live-cell imaging. [5, 6]

Experimental Protocols

Protocol A: Mitochondrial Membrane Potential Assay (Rhodamine 123)

Objective: Quantify

in live adherent cells.

Materials:

- Rhodamine 123 (Stock: 5 mM in DMSO).
- Live cell imaging buffer (e.g., HBSS with Ca/Mg/Glucose).
- Positive Control: CCCP (uncoupler).

Step-by-Step:

- Preparation: Dilute Rh123 stock into warm culture medium to a final concentration of 1–10 µM. Note: High concentrations (>20 µM) can quench fluorescence via stacking.

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- Loading: Aspirate media from cells grown on coverslips. Add Rh123 loading solution.
- Incubation: Incubate for 30 minutes at 37°C.
- Wash: Aspirate loading solution. Wash cells

  with pre-warmed imaging buffer to remove extracellular dye.
- Imaging: Image immediately using FITC/GFP settings (Ex 488 nm / Em 525 nm).
- Validation: Treat control wells with 50 µM CCCP for 10 mins. Loss of mitochondrial fluorescence confirms voltage dependence.

Protocol B: Antibody Conjugation with NHS-Rhodamine

Objective: Label a primary IgG antibody with TAMRA-NHS or Janelia Fluor 549-NHS.

Critical Parameters:

- Buffer: 100 mM Sodium Bicarbonate (

  ), pH 8.3. NO TRIS or Glycine.
- Stoichiometry: 10-20 molar excess of dye to protein.

Step-by-Step:

- Buffer Exchange: If antibody is in Tris or contains BSA/Azide, dialyze against PBS or use a desalting column (e.g., Zeba Spin) to exchange into Sodium Bicarbonate pH 8.3.
- Dye Solubilization: Dissolve NHS-Rhodamine in anhydrous DMSO (freshly opened) to 10 mg/mL. Do not store NHS esters in water.
- Reaction: Add dye solution to antibody solution dropwise while vortexing gently.
  - Target: 1 mg antibody (~6.6 nmol) + ~70-130 nmol dye.
- Incubation: Incubate for 1 hour at Room Temperature in the dark with rotation.

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- Quenching (Optional): Add 100 mM Tris-HCl (pH 8.0) for 10 mins to scavenge unreacted NHS ester.
- Purification: Apply reaction mixture to a Sephadex G-25 desalting column (or equivalent) equilibrated with PBS. Collect the first colored band (the heavy conjugate elutes first; free dye elutes later).
- Quantification: Measure

  (protein) and

  (dye). Calculate Degree of Labeling (DOL) using the correction factor (CF ~0.3 for Rhodamines).

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